

Safety data sheet (SDS) for 3-chloro-2-methylbutan-2-ol

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Compound of Interest

Compound Name: 3-Chloro-2-methylbutan-2-ol

Cat. No.: B1628998

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Safety Data Sheet: 3-chloro-2-methylbutan-2-ol

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3-chloro-2-methylbutan-2-ol**, intended for use by professionals in research and development. The information is compiled from various chemical safety databases and regulatory guidelines.

Chemical Identification

Identifier	Value
IUPAC Name	3-chloro-2-methylbutan-2-ol[1]
CAS Number	21326-62-5[1]
Molecular Formula	C5H11ClO[1]
Molecular Weight	122.59 g/mol [1]
Synonyms	3-CHLORO-2-METHYL-2-BUTANOL, 3-chloro-2-methyl-butan-2-ol[2]

Hazard Identification

GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-chloro-2-methylbutan-2-ol** is classified as follows:

Hazard Class	Category
Flammable Liquids	Category 4
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1
Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation	Category 3

GHS Pictograms



Hazard Statements

- H227: Combustible liquid
- H302: Harmful if swallowed
- H315: Causes skin irritation
- H318: Causes serious eye damage
- H335: May cause respiratory irritation

Physical and Chemical Properties

Experimental data for the physical properties of **3-chloro-2-methylbutan-2-ol** are not readily available in the reviewed literature. The following table summarizes computed and analogous data.

Property	Value	Source
Boiling Point	Data not available	PubChem
Melting Point	Data not available	
Density	Data not available	
XLogP3-AA (Computed)	1.2	

Toxicological Information

Specific experimental toxicological data such as LD50 and LC50 values for **3-chloro-2-methylbutan-2-ol** are not available in the public domain. However, based on its GHS classification as "Acute Toxicity, Oral, Category 4," it is harmful if swallowed. Halogenated hydrocarbons, in general, can be neurotoxic and may cause liver or renal injury.[3]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Handling and Storage

Handling:

- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.
- Keep away from sources of ignition - No smoking.
- Take measures to prevent the buildup of electrostatic charge.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep container tightly closed.

Experimental Protocols

Detailed experimental protocols for the safety assessment of **3-chloro-2-methylbutan-2-ol** are not specifically available. However, standardized OECD guidelines are available for conducting acute toxicity studies.

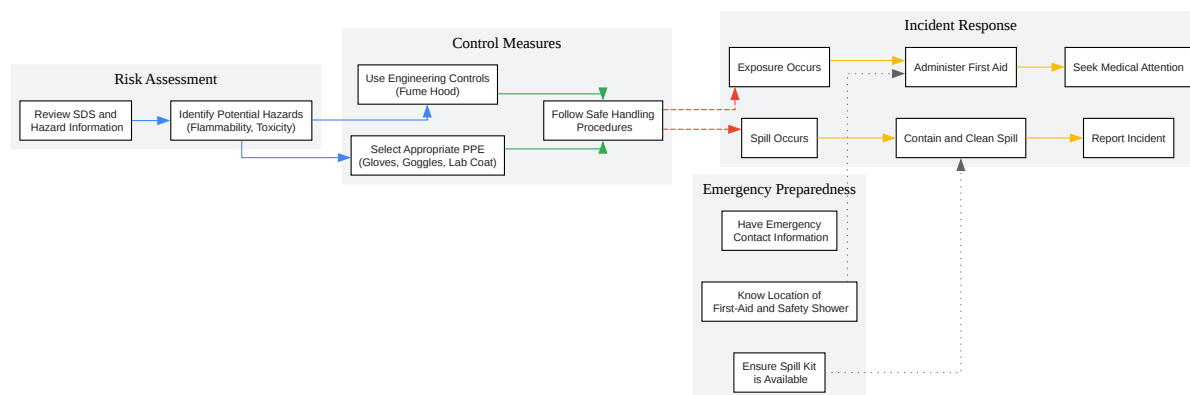
Proposed Protocol for Acute Oral Toxicity Study (based on OECD Guideline 423)

- **Test Principle:** A stepwise procedure with the use of a limited number of animals per step. The outcome of each step determines the subsequent step.
- **Test Animals:** Healthy, young adult rodents (rats or mice), typically females as they are often more sensitive.
- **Dosage:** The substance is administered orally by gavage. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, somatomotor activity, and behavior), and body weight changes for at least 14 days.

- Pathology: All animals (those that die during the test and survivors at the end) should be subjected to gross necropsy.
- Data Analysis: The results are used to classify the substance into a GHS acute toxicity category.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **3-chloro-2-methylbutan-2-ol**, from risk assessment to emergency response.



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Caption: Workflow for the safe handling of **3-chloro-2-methylbutan-2-ol**.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Users should always consult the original SDS for the most accurate and up-to-date information.

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References

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